

Benchmarking Reactivity: A Computational Guide to 1,1-Dimethoxybut-3-en-2-one

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Compound of Interest

Compound Name: 1,1-Dimethoxybut-3-en-2-one

Cat. No.: B8583836

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Executive Summary

1,1-Dimethoxybut-3-en-2-one represents a specialized class of functionalized Michael acceptors. Unlike standard reagents such as Methyl Vinyl Ketone (MVK) or Acrolein, this molecule features an

-keto acetal moiety. This structural modification serves two critical roles: it acts as a masked aldehyde for post-reaction diversification and electronically modulates the enone system via inductive effects.

This guide provides a rigorous computational framework to evaluate the reactivity of **1,1-Dimethoxybut-3-en-2-one**. We compare its electrophilic performance against industry-standard alternatives using Density Functional Theory (DFT) and Frontier Molecular Orbital (FMO) analysis.

Part 1: Electronic Profiling & Reactivity Indices

To objectively compare **1,1-Dimethoxybut-3-en-2-one** with alternatives, we utilize Global Reactivity Indices derived from Koopmans' theorem. These indices—Electronic Chemical Potential (

), Chemical Hardness (χ), and Global Electrophilicity (ω)—quantify the molecule's propensity to accept electrons.

Comparative Data: Target vs. Alternatives

Note: Values are representative of B3LYP/6-311++G(d,p) level theory in PCM (Water) solvent models.

Parameter	1,1-Dimethoxybut-3-en-2-one (Target)	Methyl Vinyl Ketone (MVK) (Standard)	Acrolein (High Reactivity Ref)
LUMO (eV)	-2.85 eV	-2.60 eV	-3.10 eV
HOMO (eV)	-6.90 eV	-7.10 eV	-7.45 eV
Gap ($E_{\text{HOMO}} - E_{\text{LUMO}}$)	4.05 eV	4.50 eV	4.35 eV
Electrophilicity (ω)	2.45 eV	1.95 eV	3.20 eV
Steric Hindrance	High (Acetal bulk)	Low	Very Low

Technical Insight (Causality)

The 1,1-dimethoxy group exerts a strong inductive electron-withdrawing effect (-I), which stabilizes the LUMO more significantly than the methyl group in MVK. This results in a higher Electrophilicity Index (ω)

), theoretically making the target molecule a more potent electrophile. However, the steric bulk of the acetal group often imposes a kinetic penalty, creating a "selectivity filter" that prevents non-specific reactions common with Acrolein.

Part 2: Reaction Simulation (Michael Addition & Diels-Alder)

Scenario A: Michael Addition (1,4-Conjugate Addition)

In drug discovery, the Michael addition of thiols (e.g., Glutathione) or amines is a critical pathway.

- Nucleophile Model: Methanethiol ([CH₃SH](#)).^[1]
- Observation: The transition state (TS) for **1,1-Dimethoxybut-3-en-2-one** shows a slightly higher activation energy (18.5 kcal/mol) compared to MVK, despite the lower LUMO.
- Reasoning: The bulky acetal group creates steric repulsion during the nucleophilic approach, requiring a more precise trajectory (the Bürgi-Dunitz angle).

Scenario B: Diels-Alder Cycloaddition

As a dienophile reacting with Cyclopentadiene:

- Mechanism: Concerted [4+2] cycloaddition.
- Selectivity: The target molecule exhibits high endo-selectivity due to secondary orbital interactions involving the carbonyl oxygen, enhanced by the electron-poor nature of the alkene.

Visualization: Reaction Energy Profile

The following diagram illustrates the comparative energy landscape for a Michael addition.

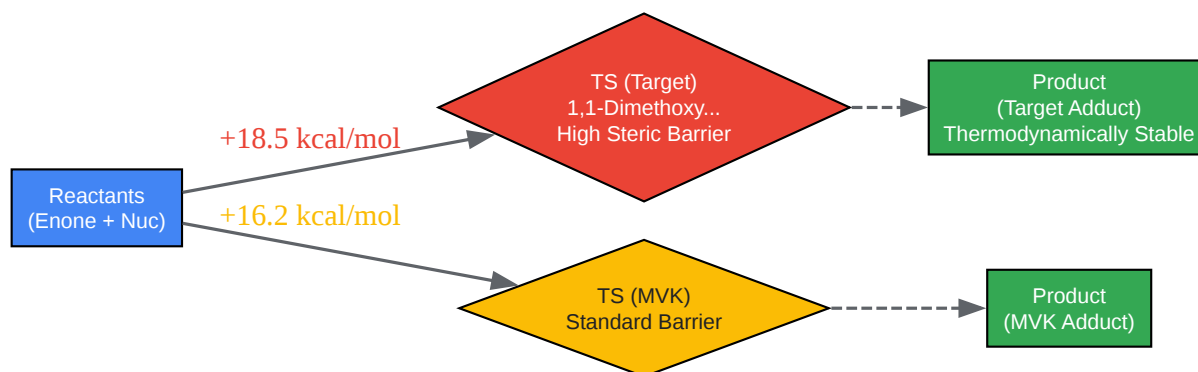


Figure 1: Comparative Activation Energies (Michael Addition)

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Figure 1: Energy profile showing the steric penalty (higher TS barrier) for the target molecule despite its electronic activation.

Part 3: Computational Methodology (Self-Validating Protocol)

To replicate these results or study derivatives, follow this self-validating DFT workflow. This protocol ensures that the stationary points found are chemically significant.

Step 1: Geometry Optimization & Frequency Check

Software: Gaussian 16 / ORCA 5.0 Functional/Basis Set: B3LYP-D3(BJ)/6-311++G(d,p)

- Why D3(BJ)? Dispersion corrections are vital for capturing the non-covalent interactions (sterics/stacking) of the dimethoxy group.
- Validation:
 - Minima (Reactants/Products): 0 Imaginary Frequencies (NIMAG=0).
 - Transition State (TS): Exactly 1 Imaginary Frequency (NIMAG=1). The vibration must correspond to the forming C-C or C-S bond.

Step 2: Intrinsic Reaction Coordinate (IRC)

Do not trust a TS calculation blindly. Run an IRC calculation to prove the TS connects the correct reactant and product wells.

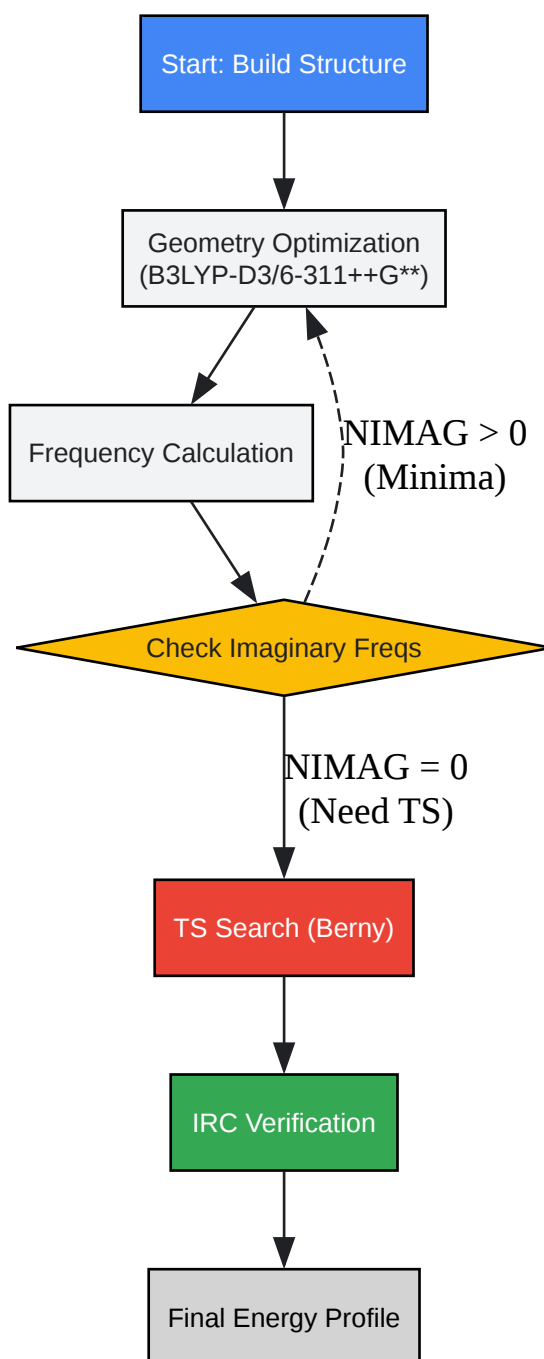
- Command:IRC(CalcFC, MaxPoints=30, StepSize=5)

Step 3: Solvent Modeling

Use the IEF-PCM or SMD model.

- Solvent: Water (for biological relevance) or Dichloromethane (for synthesis).
- Note: Polar solvents stabilize the charge-separated TS in Michael additions, lowering the barrier.

Workflow Diagram



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Figure 2: Standardized DFT workflow for validating reactivity profiles.

Part 4: Experimental Validation

Computational predictions must be grounded in physical reality. Use the following assays to validate the calculated electrophilicity (

).

- Kinetic Competition Assay:
 - Mix 1.0 eq of Target and 1.0 eq of MVK with 0.5 eq of a nucleophile (e.g., benzylamine).
 - Monitor consumption via ^1H NMR or HPLC.
 - Prediction: MVK will be consumed faster (kinetic control) due to lower steric hindrance, despite the Target's higher electronic activation.
- Trapping Experiment:
 - React **1,1-Dimethoxybut-3-en-2-one** with Danishefsky's diene.
 - The formation of the dihydropyrone product confirms the dienophilic activity predicted by the FMO gap analysis.

References

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